

# Tetrabutylammonium Phosphate: A Comprehensive Technical Guide for Researchers

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## Compound of Interest

Compound Name: Tetrabutylammonium phosphate

Cat. No.: B1649361

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This in-depth guide provides essential technical and safety information for **tetrabutylammonium phosphate**, a quaternary ammonium salt frequently utilized in laboratory and analytical settings. Designed for researchers, scientists, and professionals in drug development, this document outlines the compound's key properties, safety protocols, and handling procedures to ensure its safe and effective use.

## Core Compound Information:

| Identifier        | Value                                                                              |
|-------------------|------------------------------------------------------------------------------------|
| Chemical Name     | Tetrabutylammonium phosphate                                                       |
| Synonyms          | Tetrabutylammonium dihydrogen phosphate,<br>Tetrabutylammonium phosphate monobasic |
| CAS Number        | 5574-97-0[1][2][3][4][5]                                                           |
| Molecular Formula | C16H36N·H2PO4[1]                                                                   |
| Molecular Weight  | 339.45 g/mol [2][5]                                                                |

## Physicochemical Properties

**Tetrabutylammonium phosphate** is typically supplied as a white to off-white powder.[5] Key physical and chemical data are summarized below.

| Property           | Value                      |
|--------------------|----------------------------|
| Melting Point      | 151-154 °C[2]              |
| Form               | Powder[2]                  |
| Solubility         | Soluble in water           |
| Storage Class Code | 11 (Combustible Solids)[2] |

## Safety and Hazard Data

According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, **tetrabutylammonium phosphate** is classified as a substance that causes skin and serious eye irritation.[6][7] It is not classified as acutely toxic, a respiratory or skin sensitizer, germ cell mutagenic, or carcinogenic.[6]

| Hazard Statement | GHS Classification                                 |
|------------------|----------------------------------------------------|
| H315             | Causes skin irritation[6][7]                       |
| H319             | Causes serious eye irritation[6][7]                |
| Combustible Dust | May form combustible dust concentrations in air[4] |

## Experimental Handling and Safety Protocols

Proper handling of **tetrabutylammonium phosphate** is crucial to minimize risks in a laboratory setting. The following protocols are derived from safety data sheets and should be strictly adhered to.

Personal Protective Equipment (PPE):

| Protection Type        | Recommended Equipment                       |
|------------------------|---------------------------------------------|
| Eye/Face Protection    | Eyeshields[2]                               |
| Skin Protection        | Protective gloves (e.g., Nitrile rubber)[7] |
| Respiratory Protection | Dust mask type N95 (US)[2]                  |
| Body Protection        | Lab coat                                    |

## First-Aid Measures:

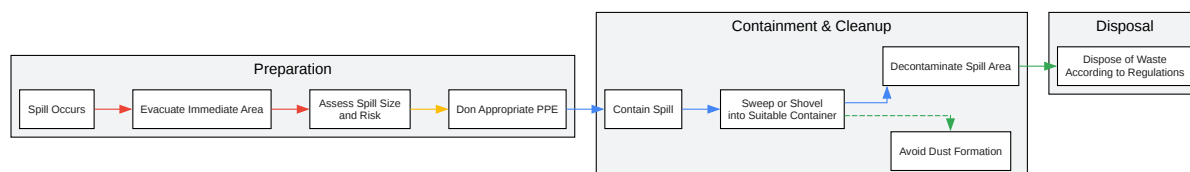
| Exposure Route          | First-Aid Protocol                                                                                                                                                        |
|-------------------------|---------------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| In case of eye contact  | Rinse immediately and copiously with clean, fresh water for at least 10 minutes, holding the eyelids apart. If eye irritation persists, consult an ophthalmologist.[6][7] |
| In case of skin contact | Take off contaminated clothing. Rinse skin with water or shower. If skin irritation occurs, consult a physician.[6][7]                                                    |
| If inhaled              | Move the person into fresh air. If not breathing, give artificial respiration. In all cases of doubt, or when symptoms persist, seek medical advice.[6][7]                |
| If swallowed            | Rinse mouth with water. Call a doctor if you feel unwell. Never give anything by mouth to an unconscious person.[6][7]                                                    |

## Storage and Incompatibilities:

**Tetrabutylammonium phosphate** should be stored in a dry, cool, and well-ventilated place.[4] Keep containers tightly closed and protect from moisture.[4] It is incompatible with strong oxidizing agents.[4]

## Spill Management Workflow

In the event of a spill, a systematic approach is necessary to ensure safety and proper cleanup. The following diagram illustrates a logical workflow for managing a **tetrabutylammonium phosphate** spill.



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### Spill Management Workflow for **Tetrabutylammonium Phosphate**.

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